

Application Notes and Protocols for Heptylbenzene-d5 in Environmental Sample Analysis

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Compound of Interest

Compound Name: Heptylbenzene-d5

Cat. No.: B15554079

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These application notes provide a detailed overview and experimental protocols for the use of **Heptylbenzene-d5** as an internal standard in the quantitative analysis of aromatic hydrocarbons in environmental samples. This deuterated standard is essential for achieving accurate and reproducible results in gas chromatography-mass spectrometry (GC-MS) analysis by correcting for variations in sample preparation and instrument response.[1]

Introduction

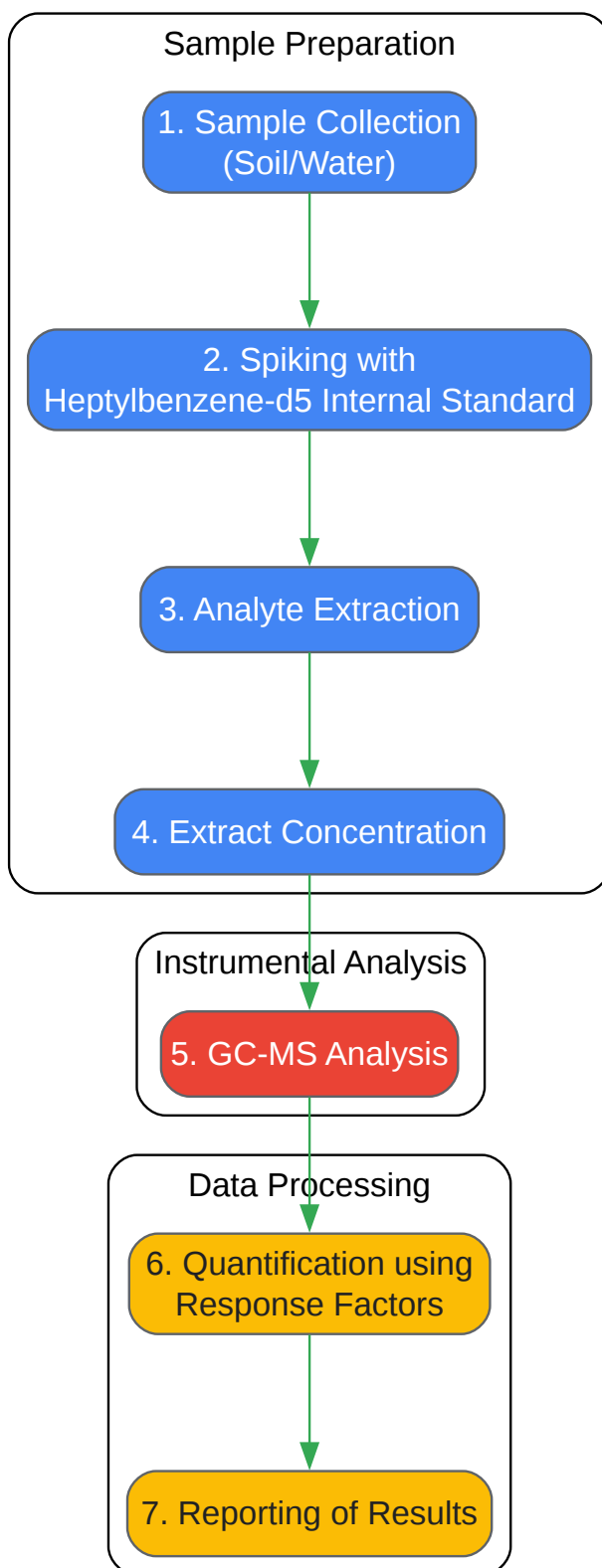
Heptylbenzene-d5 (CAS: 1219799-19-5, Molecular Formula: C₁₃H₁₅D₅) is a deuterated analog of heptylbenzene. Its physical and chemical properties are nearly identical to the non-deuterated form, but its increased mass allows it to be distinguished by a mass spectrometer. This makes it an ideal internal standard for the analysis of heptylbenzene and other structurally similar aromatic hydrocarbons in complex environmental matrices such as soil and water. The use of a deuterated internal standard is a robust technique to compensate for analyte loss during sample extraction and to correct for variability in GC-MS injection and ionization.

Application: Quantitative Analysis of Aromatic Hydrocarbons in Soil and Water by GC-MS

This protocol outlines the determination of a representative aromatic hydrocarbon, heptylbenzene, in soil and water samples using **Heptylbenzene-d5** as an internal standard. The methodology can be adapted for other volatile and semi-volatile aromatic compounds.

Experimental Workflow

The overall experimental process from sample collection to data analysis is depicted below.



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Caption: Workflow for the quantitative analysis of aromatic hydrocarbons.

Materials and Reagents

- **Heptylbenzene-d5** (Internal Standard): Purity $\geq 98\%$
- Heptylbenzene (Analyte Standard): Purity $\geq 99\%$
- Solvents (GC Grade): Dichloromethane (DCM), Acetone, Methanol, Hexane
- Reagents: Sodium sulfate (anhydrous), Deionized water
- Sample Containers: Amber glass vials with PTFE-lined septa

Experimental Protocols

- Sample Preparation:
 - Weigh 10 g of a homogenized soil sample into a 40 mL glass vial.
 - Spike the sample with a known amount of **Heptylbenzene-d5** internal standard solution (e.g., 100 μL of a 10 $\mu\text{g/mL}$ solution in methanol).
 - Add 10 mL of a 1:1 (v/v) mixture of acetone and dichloromethane.
- Extraction:
 - Cap the vial and sonicate in an ultrasonic bath for 15 minutes.
 - Allow the solid particles to settle.
- Concentration and Cleanup:
 - Decant the solvent extract and pass it through a funnel containing anhydrous sodium sulfate to remove residual water.
 - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
 - Transfer the final extract to a 2 mL autosampler vial for GC-MS analysis.
- Sample Preparation:

- Collect 100 mL of the water sample in a glass container.
- Spike the sample with **Heptylbenzene-d5** internal standard solution (e.g., 100 µL of a 10 µg/mL solution in methanol).
- Liquid-Liquid Extraction:
 - Transfer the spiked water sample to a 250 mL separatory funnel.
 - Add 30 mL of dichloromethane and shake vigorously for 2 minutes, periodically venting the pressure.
 - Allow the layers to separate and collect the organic (bottom) layer.
 - Repeat the extraction twice more with fresh 30 mL portions of dichloromethane.
- Concentration and Cleanup:
 - Combine the organic extracts and pass them through anhydrous sodium sulfate.
 - Concentrate the extract to a final volume of 1 mL using a rotary evaporator or a gentle stream of nitrogen.
 - Transfer the final extract to a 2 mL autosampler vial for GC-MS analysis.

GC-MS Instrumental Parameters

The following table outlines the recommended GC-MS parameters for the analysis of heptylbenzene using **Heptylbenzene-d5** as an internal standard.

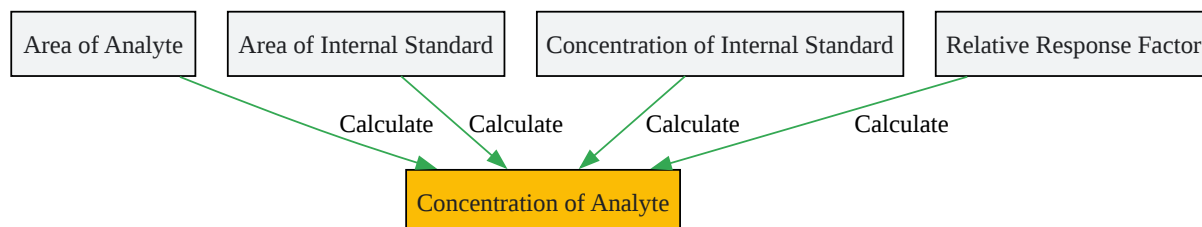
Parameter	Value
Gas Chromatograph	
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Injection Volume	1 µL
Inlet Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Initial temp 50°C, hold for 2 min; ramp to 280°C at 10°C/min; hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantification Ions	
Heptylbenzene	m/z 91, 176
Heptylbenzene-d5	m/z 96, 181

Data Presentation and Quantification

Quantification is performed by calculating the relative response factor (RRF) of the analyte to the internal standard.

Quantification Logic

The relationship for calculating the concentration of the analyte is illustrated below.



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Caption: Calculation of analyte concentration.

The concentration of the analyte is calculated using the following formula:

$$\text{Concentration (Analyte)} = (\text{Area (Analyte)} / \text{Area (IS)}) * (\text{Concentration (IS)} / \text{RRF})$$

Representative Quantitative Data

The following tables present hypothetical but realistic data from the analysis of spiked soil and water samples.

Table 1: Analysis of Heptylbenzene in Spiked Soil Samples

Sample ID	Spike Level (ng/g)	Analyte Area	IS Area	Calculated Concentration (ng/g)	Recovery (%)
Soil Blank	0	ND	152,340	ND	-
Soil Spike 1	10	18,540	149,870	9.9	99
Soil Spike 2	50	94,230	151,200	49.8	99.6
Soil Spike 3	100	189,500	150,550	100.4	100.4
ND: Not Detected					

Table 2: Analysis of Heptylbenzene in Spiked Water Samples

Sample ID	Spike Level (µg/L)	Analyte Area	IS Area	Calculated Concentration (µg/L)	Recovery (%)
Water Blank	0	ND	165,430	ND	-
Water Spike 1	1	20,150	163,210	0.98	98
Water Spike 2	5	102,800	164,500	4.98	99.6
Water Spike 3	10	208,900	165,100	10.1	101
ND: Not Detected					

Conclusion

Heptylbenzene-d5 serves as an excellent internal standard for the quantitative analysis of aromatic hydrocarbons in complex environmental matrices. The detailed protocols and instrumental parameters provided in these application notes offer a robust framework for achieving high accuracy and precision in environmental monitoring and research. The use of a deuterated internal standard is a critical component of a comprehensive quality assurance and quality control program in analytical laboratories.

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References

- 1. alsenvironmental.co.uk [alsenvironmental.co.uk]
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